

Safety and Handling of 1-Penten-3-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Penten-3-OL

Cat. No.: B1202030

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Penten-3-ol** (CAS No. 616-25-1). The information is compiled from various safety data sheets and chemical references to ensure a thorough understanding of the potential hazards and safe laboratory practices associated with this compound.

Hazard Identification and Classification

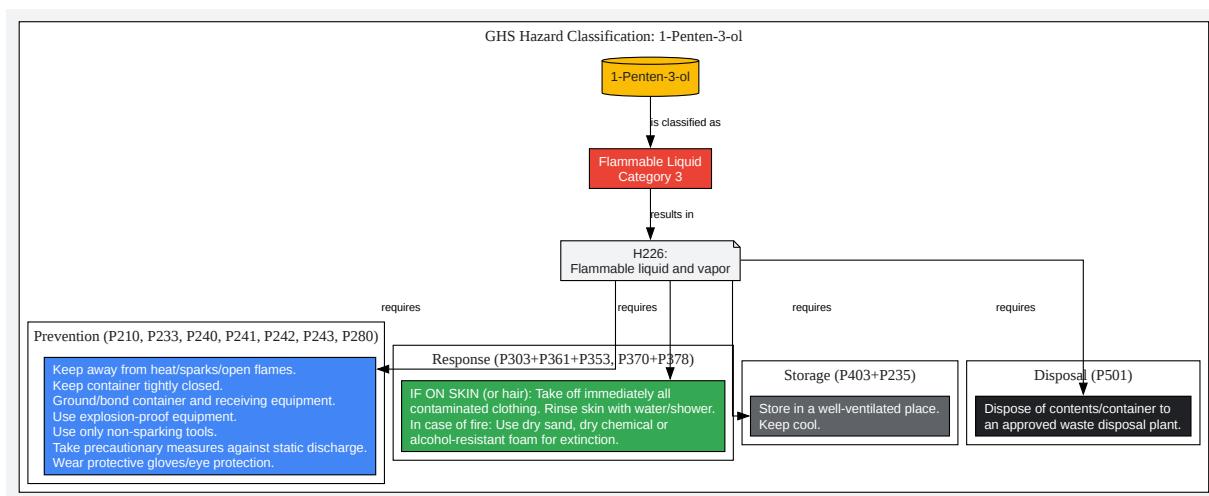
1-Penten-3-ol is classified as a flammable liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is crucial to understand its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification to implement appropriate safety measures.

GHS Classification: Flammable Liquid, Category 3[\[1\]](#)[\[2\]](#)[\[3\]](#) Signal Word: Warning[\[2\]](#) Hazard Statement: H226 - Flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The NFPA (National Fire Protection Association) ratings for this chemical are:

- Health Hazard: 0 - Materials that, under emergency conditions, would offer no hazard beyond that of ordinary combustible materials.[\[2\]](#)
- Fire Hazard: 3 - Liquids and solids that can be ignited under almost all ambient temperature conditions.[\[2\]](#)

The following diagram illustrates the logical relationship of the GHS hazard classification for **1-Penten-3-ol**.



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GHS Hazard Communication for **1-Penten-3-ol**

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Penten-3-ol** is provided in the table below. It is important to note that detailed experimental methodologies for determining these properties are not consistently provided in the available literature.

Property	Value
Appearance	Colorless to pale yellow liquid
Molecular Formula	C5H10O
Molecular Weight	86.13 g/mol
Boiling Point	114-115 °C at 760 mmHg
Flash Point	25-28 °C (77-82.4 °F) - Closed Cup
Density	0.838-0.839 g/mL at 20-25 °C
Refractive Index	1.422-1.427 at 20 °C
Water Solubility	90.1 g/L
Vapor Density	2.97 (Air = 1)

Toxicological Data

There is a significant lack of comprehensive toxicological data for **1-Penten-3-ol** in publicly available resources.^{[1][4]} Most safety data sheets indicate that the toxicological properties have not been thoroughly investigated.^[1] This lack of data underscores the importance of handling this chemical with care and minimizing exposure.

Toxicological Endpoint	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Given the absence of detailed toxicological studies, it is prudent to treat **1-Penten-3-ol** as a potentially hazardous substance and to handle it with appropriate engineering controls and personal protective equipment to minimize any potential for exposure.

Safe Handling and Storage

Engineering Controls

- Work with **1-Penten-3-ol** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][2]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[2][4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and protective clothing are recommended to prevent skin contact.[2][4][5]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator should be worn.[2]

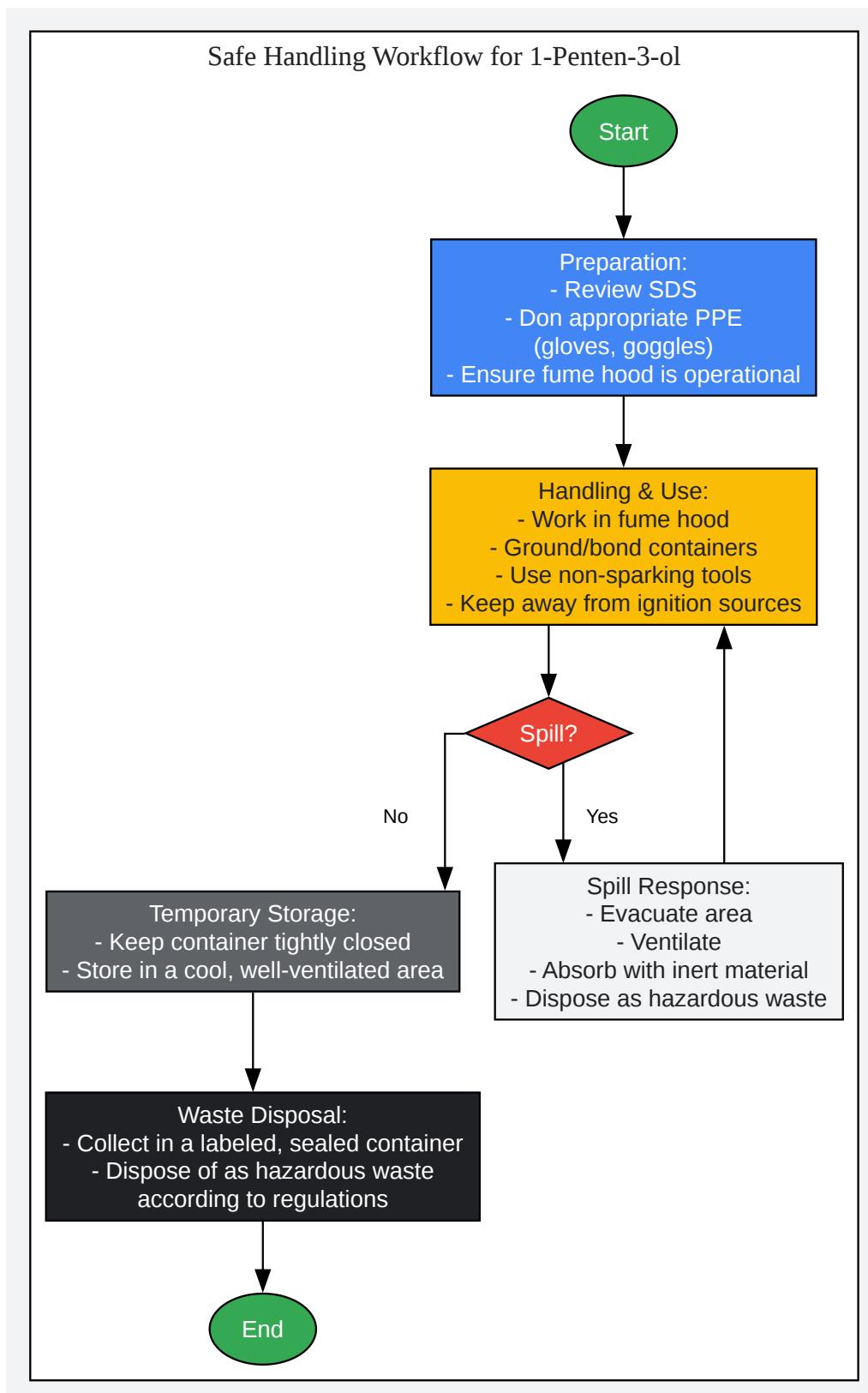
Handling Procedures

- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][5]
- Use only non-sparking tools.[1][2]
- Avoid inhalation of vapor or mist.[4]
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[4][5][6]
- Keep the container tightly closed.[2][4][6]
- Store away from strong oxidizing agents.[6]

The following diagram outlines a general workflow for the safe handling of **1-Penten-3-ol** in a laboratory setting.

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General Laboratory Handling Workflow

Emergency Procedures

First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[2][4]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water. [2][5]
- Eye Contact: Rinse cautiously with water for several minutes.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][5]
- Unsuitable Extinguishing Media: A solid stream of water may be ineffective.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5] Containers may explode when heated.[5]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[2][5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition.[4] Ensure adequate ventilation. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Contain the spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.

Stability and Reactivity

- Reactivity: Flammable liquid and vapor.[[2](#)]
- Chemical Stability: Stable under recommended storage conditions.[[2](#)]
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[[2](#)]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon oxides may be formed under fire conditions.[[1](#)]

This guide is intended to provide essential safety and handling information for **1-Penten-3-ol**. It is not a substitute for a comprehensive risk assessment, which should be conducted before any new or modified procedure involving this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [Safety and Handling of 1-Penten-3-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202030#safety-and-handling-precautions-for-1-penten-3-ol>]

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